Technical Monograph: 3-(2-Bromoethyl)-1H-indole

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Compound of Interest

Compound Name:	*3-(2-Bromoethyl)-1H-indole*
CAS No.:	*3389-21-7*
Cat. No.:	*B013606*

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Executive Summary

3-(2-Bromoethyl)-1H-indole is a critical electrophilic indole derivative serving as a linchpin in the synthesis of tryptamines,

-carbolines, and complex indole alkaloids.[1] Distinguished by the presence of a reactive alkyl bromide tethered to the electron-rich indole C3 position, it functions as a versatile "tryptophyl" donor in nucleophilic substitution reactions.[1]

Beyond its role as a synthetic intermediate, recent pharmacological profiling has identified this compound (under the designation BEI-9) as a potent small-molecule inhibitor of the NF-

B signaling pathway, exhibiting selective cytotoxicity against colorectal cancer cell lines (SW480, HCT116).[1] This dual utility—as both a high-fidelity chemical building block and a bioactive lead compound—necessitates a rigorous understanding of its synthesis, stability, and handling protocols.

Chemical Profile & Physical Properties[1][2][3][4][5][6]

The reactivity of **3-(2-bromoethyl)-1H-indole** is defined by the tension between the leaving group ability of the bromide and the nucleophilicity of the indole nitrogen.[1] It is inherently unstable at ambient temperatures, prone to darkening and polymerization if not stored under inert conditions.

Table 1: Physicochemical Specifications

Property	Specification	Notes
Molecular Formula		
Molecular Weight	224.10 g/mol	
Appearance	Off-white to beige crystalline solid	Darkens to brown/red upon oxidation.[1]
Melting Point	97–99 °C	Sharp melting point indicates high purity; broad range implies decomposition.[1]
Solubility	Soluble in DCM, EtOAc, EtOH, Chloroform	Insoluble in water.
Stability	Air & Light Sensitive	Decomposes via autocatalytic HBr release and polymerization.[1]
Storage	-20°C under Argon/Nitrogen	Keep strictly anhydrous.

Synthesis & Production Methodologies

The synthesis of **3-(2-bromoethyl)-1H-indole** is most reliably achieved through the functionalization of tryptophol (3-(2-hydroxyethyl)indole).[1] While direct bromination of the alkyl chain is possible, converting the hydroxyl group of tryptophol provides higher regioselectivity and yield.

Method A: The Appel Reaction (Recommended)

This method is preferred for small-to-medium scale research applications due to its mild conditions and avoidance of strong acids which can degrade the indole core.[1]

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- Reagents: Carbon Tetrabromide (

  ), Triphenylphosphine (

).
- Solvent: Anhydrous Acetonitrile (

) or Dichloromethane (

).[1]
- Mechanism: Formation of an oxyphosphonium intermediate followed by

  displacement by bromide.[1]

Method B: Phosphorus Tribromide ( )

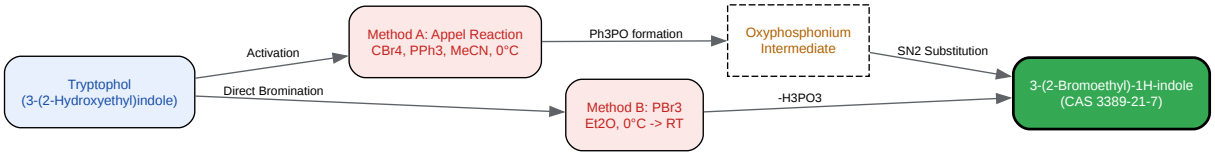
Suitable for larger scale production where atom economy is prioritized, though it requires careful temperature control to prevent acid-catalyzed dimerization.[1]

- Reagents:

  (0.33–0.4 eq).[1]
- Solvent: Diethyl Ether (

).[1]
- Key Precaution: The reaction generates HBr byproducts; an acid scavenger or rigorous washing is required immediately post-reaction.[1]

Visualization: Synthetic Pathways



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Figure 1: Comparative synthetic pathways from Tryptophol.[1] Method A (Appel) offers milder conditions, minimizing acid-catalyzed side reactions.[1]

Synthetic Utility: Tryptamine Construction[1]

The core utility of **3-(2-bromoethyl)-1H-indole** lies in its reactivity with secondary amines to form N,N-dialkyltryptamines (e.g., DMT, DET).[1] This reaction proceeds via a classic

mechanism.[1] However, the protocol must account for the competing elimination reaction (forming vinyl indole) or dimerization.[1]

Experimental Protocol: Synthesis of N,N-Dimethyltryptamine (DMT) Analogs

Note: This generalized protocol applies to the coupling of secondary amines. Specific legal restrictions apply to controlled substances.

Reagents:

- **3-(2-Bromoethyl)-1H-indole** (1.0 eq)[1][2][3][4]
- Secondary Amine (e.g., Dimethylamine, 40% aq. or ethanolic solution) (Excess, ~10 eq)
- Solvent: Ethanol or THF (Anhydrous)[1]
- Base: Often the amine itself acts as the base; alternatively,

  .

Step-by-Step Methodology:

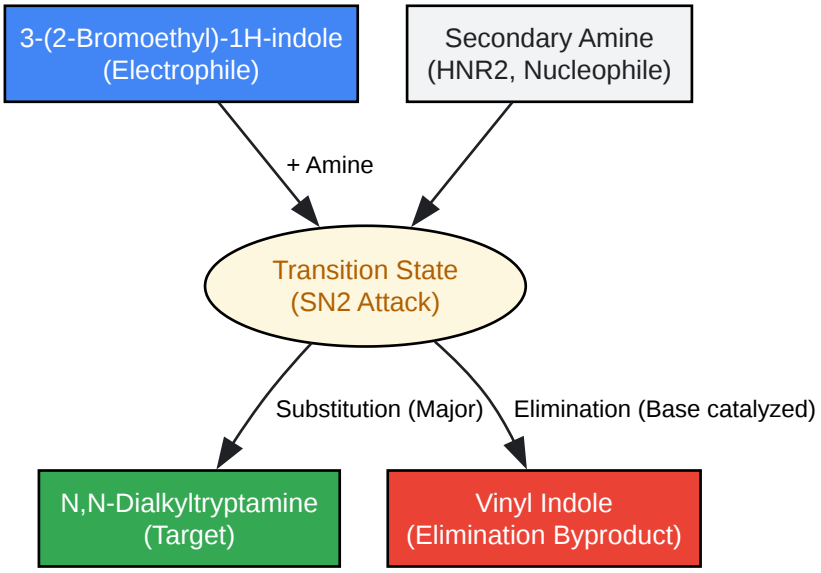
- Preparation: Dissolve **3-(2-bromoethyl)-1H-indole** in anhydrous ethanol under an argon atmosphere. Cool to 0°C.[1][5]
- Addition: Slowly add the secondary amine solution. A large excess is critical to favor substitution over elimination and to scavenge the HBr generated.[1]

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- Reaction: Seal the vessel (pressure tube recommended for volatile amines) and heat to 60–80°C for 2–4 hours.
- Work-up: Evaporate solvent under reduced pressure. Partition the residue between 1N NaOH (to neutralize HBr salts) and Ethyl Acetate.[1]
- Purification: Dry organic layer over

  . Flash chromatography (Silica, DCM:MeOH:NH4OH) is usually required to remove unreacted bromide and vinyl indole byproducts.

Visualization: Reactivity & Mechanism



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Figure 2: Divergent reactivity of the bromoethyl indole.[1][6][7] High amine concentration and controlled temperature favor the substitution pathway (Green) over elimination (Red).[1]

Biological Application: BEI-9

Recent research has repurposed this synthetic intermediate as a bioactive agent.[1][6][8]

- Mechanism: BEI-9 inhibits the phosphorylation of

  , thereby preventing the nuclear translocation of NF-

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B.[1]

- Therapeutic Potential: In vitro studies demonstrate significant apoptosis induction in camptothecin-resistant colon cancer cells.[1]
- Dosage Context: Effective concentrations in cell assays range from 5–12.5

  .[1]

Handling, Stability, and Safety

Critical Warning: **3-(2-Bromoethyl)-1H-indole** is a potent alkylating agent and a severe irritant.[1]

- Storage: Must be stored at -20°C. At room temperature, the compound turns red/brown within days due to the release of HBr, which autocatalyzes further decomposition into oligomers.
- Handling: Use only in a fume hood. Wear nitrile gloves (double gloving recommended).[1] Avoid metal spatulas which can introduce trace ions that catalyze decomposition; use glass or Teflon.[1]
- Emergency: In case of skin contact, wash immediately with soap and water. Do not use ethanol, as it may increase skin absorption.

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  - Title: "Improved synthesis of tryptamines via the Appel reaction."[1]
  - Source:Synthetic Communic
  - URL:[Link][1]
- Biological Activity (BEI-9)
  - Title: "3-(2-Bromoethyl)-indole inhibits the growth of cancer cells and NF-κB activation."[1][6][9]

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- Source:Oncology Reports, 2013.
- URL:[Link]

- General Properties & Safety
  - Title: "3-(2-Bromoethyl)indole Product Entry."
  - Source:PubChem.[1]
  - URL:[Link][1]

- Patent Literature (Synthesis of Tryptamines)
  - Title: "Process for the preparation of N,N-dimethyltryptamine."[1]
  - Source:U.S. Patent 5,382,592.[1][5]
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